

Personal protective equipment for handling D-Glucurono-6,3-lactone acetonide

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Compound of Interest

Compound Name: *D-Glucurono-6,3-lactone acetonide*

Cat. No.: *B1140206*

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Essential Safety and Handling Guide for D-Glucurono-6,3-lactone acetonide

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **D-Glucurono-6,3-lactone acetonide** (CAS No: 20513-98-8), including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **D-Glucurono-6,3-lactone acetonide**, the use of appropriate personal protective equipment is crucial to prevent exposure. While some sources indicate no significant hazards, it is best practice to adhere to the following protective measures.

PPE Category	Recommendation	Specification
Eye Protection	Safety goggles with side-shields	Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Protective gloves	Ensure gloves are suitable for the task, considering chemical compatibility and operational conditions.[2]
Skin and Body Protection	Impervious clothing	Wear appropriate protective clothing to prevent skin exposure.[1][3]
Respiratory Protection	Suitable respirator or dust mask	Use only in areas with appropriate exhaust ventilation. A dust mask type N95 (US) is recommended.[3][4]

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **D-Glucurono-6,3-lactone acetonide** and the safety of laboratory personnel.

Handling:

- Avoid contact with skin and eyes.[1]
- Do not breathe dust.[1]
- Use only outdoors or in a well-ventilated area.[3]
- Wash hands thoroughly after handling.[3]
- Avoid dust and aerosol formation.[3]

Storage:

- Store in a dry place.
- Keep in a cool, well-ventilated place.[5]
- Keep container tightly closed.[2]
- Recommended storage temperature is 15–25 °C, while some suppliers recommend -20°C for long-term storage.[6][7]
- Keep away from oxidizing agents and from highly acidic or alkaline materials.[5]

Disposal Plan

Dispose of **D-Glucurono-6,3-lactone acetonide** and any contaminated materials in accordance with local, regional, and national regulations.[1][3] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[1] It is important to prevent the product from entering drains, water courses, or the soil.[3]

First Aid Measures

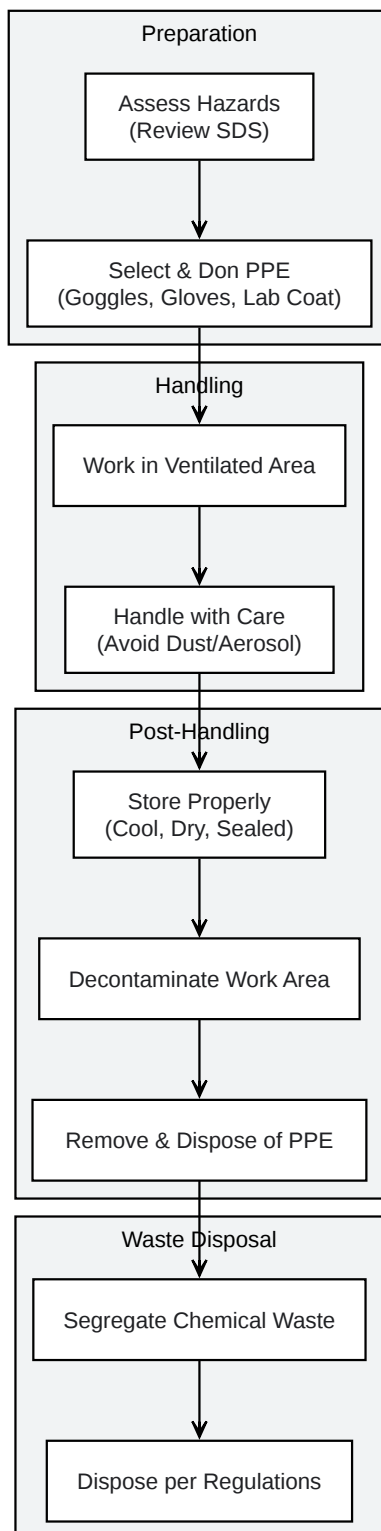
In case of exposure, follow these first aid guidelines:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2][8]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[8]
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.[8]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[8]

Safety Workflow for Handling D-Glucurono-6,3-lactone acetonide

The following diagram illustrates the logical workflow for safely handling **D-Glucurono-6,3-lactone acetonide**, from preparation to disposal.

Safe Handling Workflow for D-Glucurono-6,3-lactone acetonide

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References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. D- (+)-Glucuronic acid g-lactone = 99 32449-92-6 [sigmaaldrich.com]
- 5. dcfinechemicals.com [dcfinechemicals.com]
- 6. carlroth.com [carlroth.com]
- 7. Cas 20513-98-8,D-Glucurono-6,3-lactone acetonide | lookchem [lookchem.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
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